

N-Propylpentanamine: A Comprehensive Technical Guide to its Solubility and Boiling Point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Propylpentanamine*

Cat. No.: *B7808577*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **N-propylpentanamine**, with a specific focus on its solubility in various solvents and its boiling point. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development who may utilize this secondary amine in their work.

Core Physicochemical Properties

N-propylpentanamine, also known as N-propyl-1-pentanamine, is a secondary amine with the chemical formula $C_8H_{19}N$. Its structure consists of a pentyl group and a propyl group attached to a nitrogen atom. This structure influences its physical and chemical characteristics.

Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Compound Name	CAS Number	Boiling Point (°C)
N-Propylpentanamine	20193-22-0	155[1]

Solubility Profile

The solubility of a substance is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of **N-propylpentanamine** is dictated by its molecular structure, which includes a polar amine group and nonpolar alkyl chains.

Qualitative Solubility:

- **Water:** Due to the presence of a nitrogen atom with a lone pair of electrons, **N-propylpentanamine** can act as a hydrogen bond acceptor. However, the presence of eight carbon atoms in its structure gives it a significant nonpolar character. Consequently, **N-propylpentanamine** is expected to be sparingly soluble in water. Generally, aliphatic amines with more than six carbon atoms have limited water solubility.
- **Organic Solvents:** **N-propylpentanamine** is anticipated to be readily soluble in a wide range of organic solvents.^[2] This includes polar organic solvents such as ethanol, methanol, and acetone, as well as nonpolar solvents like diethyl ether, chloroform, and hydrocarbons (e.g., hexane and toluene). This high solubility is due to the favorable van der Waals interactions between the alkyl chains of the amine and the organic solvent molecules.

Quantitative Solubility Data:

Specific quantitative solubility data for **N-propylpentanamine** in various solvents is not readily available in published literature. To obtain precise solubility values, experimental determination is necessary.

Solvent	Predicted Solubility
Water	Sparingly Soluble
Ethanol	Soluble
Methanol	Soluble
Acetone	Soluble
Diethyl Ether	Soluble
Chloroform	Soluble
Toluene	Soluble
Hexane	Soluble

Experimental Protocols

For researchers requiring precise quantitative data, the following are detailed methodologies for the experimental determination of the boiling point and solubility of **N-propylpentanamine**.

Determination of Boiling Point

This protocol describes the micro-boiling point determination method, which is suitable for small sample volumes.

Materials:

- **N-propylpentanamine** sample
- Capillary tube (sealed at one end)
- Melting point apparatus or a Thiele tube setup
- Thermometer
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)

- Mineral oil (for Thiele tube)

Procedure:

- Sample Preparation: Add a small amount (a few drops) of **N-propylpentanamine** to a small test tube.
- Capillary Inversion: Place the capillary tube, with the sealed end up, into the test tube containing the amine.
- Apparatus Setup: Attach the test tube to a thermometer. If using a Thiele tube, immerse the setup in the mineral oil. If using a melting point apparatus, place the assembly in the designated slot.
- Heating: Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the liquid is overcoming the atmospheric pressure.
- Cooling and Measurement: Turn off the heat and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point. Record the temperature at this moment.

Determination of Solubility (Gravimetric Method)

This protocol outlines a gravimetric method to determine the solubility of **N-propylpentanamine** in a given solvent.

Materials:

- **N-propylpentanamine**
- Selected solvent (e.g., water, ethanol)
- Saturated solution preparation vessel (e.g., a sealed flask)

- Thermostatic shaker or magnetic stirrer with a hot plate
- Syringe with a filter (e.g., 0.45 µm PTFE filter)
- Pre-weighed vials
- Analytical balance
- Oven or vacuum desiccator

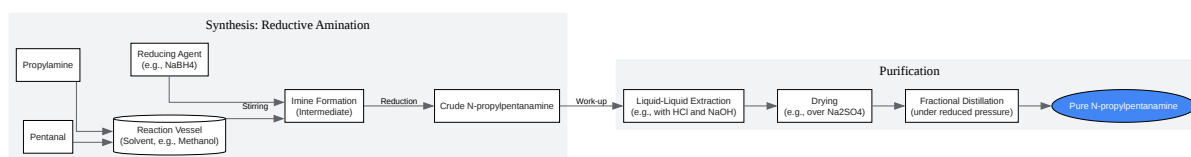
Procedure:

- **Preparation of a Saturated Solution:** Add an excess amount of **N-propylpentanamine** to a known volume of the solvent in a sealed flask.
- **Equilibration:** Place the flask in a thermostatic shaker or on a magnetic stirrer at a constant temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Sample Withdrawal:** Once equilibrium is achieved, allow the solution to settle. Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to remove any undissolved amine.
- **Gravimetric Analysis:** Dispense the filtered aliquot into a pre-weighed vial.
- **Solvent Evaporation:** Carefully evaporate the solvent from the vial. This can be done in an oven at a temperature below the boiling point of **N-propylpentanamine** or in a vacuum desiccator.
- **Final Weighing:** Once the solvent is completely removed, weigh the vial containing the **N-propylpentanamine** residue.
- **Calculation:** The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Weight of vial} + \text{residue}) - (\text{Weight of empty vial})] / (\text{Volume of aliquot in mL}) * 100$$

Logical Workflow: Synthesis and Purification

As **N-propylpentanamine** is a secondary amine, a common synthetic route is reductive amination. The following diagram illustrates a logical workflow for its synthesis and subsequent purification.



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Caption: A logical workflow for the synthesis of **N-propylpentanamine** via reductive amination followed by a standard purification sequence.

This workflow begins with the reaction of pentanal and propylamine to form an imine intermediate, which is then reduced to the secondary amine. The crude product is then purified through an acid-base extraction to remove non-basic impurities, followed by drying and fractional distillation to yield the pure **N-propylpentanamine**.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]

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- To cite this document: BenchChem. [N-Propylpentanamine: A Comprehensive Technical Guide to its Solubility and Boiling Point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7808577#n-propylpentanamine-solubility-and-boiling-point]

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